

# Handling precautions and safety data for Ethyl 4-bromocrotonate

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## Compound of Interest

Compound Name: Ethyl 4-bromocrotonate

Cat. No.: B1598794

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## An In-Depth Technical Guide to the Safe Handling of Ethyl 4-bromocrotonate

### Introduction

**Ethyl 4-bromocrotonate** (CAS No: 37746-78-4) is a chemical intermediate widely used in laboratory settings for organic synthesis.<sup>[1]</sup> As a corrosive and lachrymatory substance, its handling demands strict adherence to safety protocols to mitigate risks to researchers, scientists, and drug development professionals. This guide provides comprehensive safety data, handling precautions, and emergency procedures based on current safety data sheets and technical information.

## Hazard Identification and Classification

**Ethyl 4-bromocrotonate** is classified as a hazardous chemical.<sup>[1]</sup> Its primary dangers are severe skin and eye damage and respiratory irritation.<sup>[1][2][3]</sup> It is also a lachrymator, a substance that irritates the eyes and causes tearing.<sup>[3][4]</sup>

Table 1: GHS Classification and Hazard Information

Category	Classification
GHS Pictogram	GHS05
Signal Word	Danger[1][3][4][5][6][7]
Hazard Statements	H314: Causes severe skin burns and eye damage.[3][4][5][6] May cause respiratory irritation.[1]
Precautionary Statements	P280, P301+P330+P331, P303+P361+P353, P304+P340, P305+P351+P338, P310, P363, P405[4][5][6]
Hazard Class	Skin Corrosion/Irritation (Category 1B)[1][3] Serious Eye Damage/Eye Irritation (Category 1) [1][3] Specific target organ toxicity, single exposure (Category 3, Respiratory system)[1]
Storage Class Code	8A - Combustible corrosive hazardous materials[5]

## Physical and Chemical Properties

Understanding the physical and chemical properties of **Ethyl 4-bromocrotonate** is crucial for its safe handling and storage.

Table 2: Physical and Chemical Data

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>9</sub> BrO <sub>2</sub> [2][8]
Molecular Weight	193.04 g/mol [2][5][8]
Appearance	Yellow to Brown Liquid[2][3][4]
Odor	No information available[3][4]
Boiling Point	94-95 °C / 12 mmHg[9]
Density	1.402 g/mL at 25 °C[9]
Flash Point	97 °C (206.6 °F) - closed cup[2][5]
Refractive Index	n <sub>20</sub> /D 1.493
Solubility	Chloroform (Sparingly), Methanol (Slightly)[9]
Storage Temperature	2-8°C[9]

## Safe Handling and Storage Protocols

Adherence to proper handling and storage protocols is the most effective way to prevent exposure and ensure laboratory safety.

## Engineering Controls

- Ventilation: All work must be conducted in a well-ventilated area, preferably under a certified chemical fume hood.[1][10]
- Safety Stations: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[1]

## Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **Ethyl 4-bromocrotonate**.

Table 3: Required Personal Protective Equipment

Protection Type	Specification
Eye/Face	Wear tightly fitting safety goggles or chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards.[1][10] A face shield is also recommended.
Skin	Wear appropriate protective, chemical-impermeable gloves (e.g., Butyl rubber, Viton) and clothing to prevent skin exposure.[1][10] A lab coat is required.
Respiratory	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with a combination filter type ABEK (EN14387) or a NIOSH/MSHA approved equivalent.[1][10]

## Standard Handling Workflow

The following workflow outlines the necessary steps for safely handling **Ethyl 4-bromocrotonate** in a laboratory setting.

*Standard Handling Workflow for **Ethyl 4-bromocrotonate**.*

## Storage and Incompatibilities

- Storage Conditions: Store in a cool, dry, and well-ventilated place, locked up and away from heat and ignition sources.[1][10] The recommended storage temperature is between 2-8°C. [9] Keep containers tightly closed.[1][4]
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[1]

## Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

## First Aid Measures

Immediate medical attention is required for all exposure routes.[1]

Table 4: First Aid for Exposure

Exposure Route	First Aid Protocol
Inhalation	Remove the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, provide artificial respiration (do not use the mouth-to-mouth method). Call a physician immediately. <sup>[1]</sup> <sup>[10]</sup>
Skin Contact	Immediately take off all contaminated clothing. Wash the affected area with plenty of water for at least 15 minutes. Call a physician immediately. <sup>[1]</sup> <sup>[10]</sup>
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses if present and easy to do. Seek immediate medical attention. <sup>[1]</sup> <sup>[10]</sup>
Ingestion	Rinse mouth with water. DO NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately. <sup>[1]</sup> <sup>[10]</sup>

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use carbon dioxide (CO<sub>2</sub>), dry chemical, dry sand, or alcohol-resistant foam.<sup>[1]</sup><sup>[10]</sup>
- Specific Hazards: Thermal decomposition can lead to the release of irritating and toxic gases and vapors, such as carbon monoxide (CO) and carbon dioxide (CO<sub>2</sub>).<sup>[1]</sup>
- Protective Equipment: Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear.<sup>[1]</sup><sup>[10]</sup>

## Accidental Release (Spill) Protocol

A systematic approach is necessary to safely manage a spill.

*General Spill Response Protocol.*

## Disposal Considerations

**Ethyl 4-bromocrotonate** and its containers must be treated as hazardous waste.<sup>[3]</sup> Disposal should be carried out by a licensed professional waste disposal service in accordance with all local, regional, and national regulations.<sup>[1][3]</sup> Do not empty into drains or release into the environment.<sup>[1][10]</sup>

## Toxicological Information

The primary toxicological concern is the severe corrosive effect on skin, eyes, and the respiratory tract.<sup>[1][3]</sup>

Table 5: Summary of Toxicity Data

Toxicity Type	Finding
Acute Oral Toxicity	Based on ATE data, the classification criteria are not met (ATE > 2000 mg/kg). <sup>[1]</sup> Other sources state no data is available. <sup>[10]</sup>
Acute Dermal Toxicity	No data available. <sup>[10]</sup>
Acute Inhalation Toxicity	No data available. <sup>[10]</sup>
Skin Corrosion/Irritation	Causes severe skin burns (Category 1B). <sup>[1][3]</sup>
Serious Eye Damage/Irritation	Causes serious eye damage (Category 1). <sup>[1][3]</sup>
Respiratory Sensitization	No data available. <sup>[3]</sup>
Germ Cell Mutagenicity	No data available. <sup>[3]</sup>

## Experimental Protocol for Safe Laboratory Use

While specific protocols depend on the reaction, the following general methodology for the safe use of **Ethyl 4-bromocrotonate** must be followed. For an example of its use in a synthesis, see the preparation method described by PrepChem.com.<sup>[11]</sup>

Methodology:

- Pre-Experiment Setup:
  - Conduct a thorough risk assessment for the planned experiment.
  - Ensure all required engineering controls (fume hood, safety shower, eyewash) are certified and accessible.
  - Prepare all necessary PPE as detailed in Table 3.
  - Set up all glassware and equipment inside the chemical fume hood.
  - Prepare designated, labeled containers for hazardous waste.
- Execution:
  - Don all required PPE before handling the primary container.
  - Transport the container to the fume hood and securely place it inside.
  - Perform all manipulations, including weighing, dispensing, and addition to the reaction, within the fume hood sash at the lowest practical height.
  - Use non-sparking tools and equipment.<sup>[10]</sup>
  - Keep the container of **Ethyl 4-bromocrotonate** tightly sealed when not in immediate use.
- Post-Experiment Cleanup:
  - Quench the reaction and work up the experiment as per the specific research protocol, treating all materials as hazardous.
  - Decontaminate all glassware and equipment that came into contact with the substance.
  - Transfer all waste, including contaminated consumables (e.g., pipette tips, absorbent paper), to the designated hazardous waste container.
  - Wipe down the interior surfaces of the fume hood.
  - Return the sealed primary container to its designated locked storage location (2-8°C).

- Remove PPE in the correct order to avoid self-contamination and dispose of single-use items in the hazardous waste stream.
- Wash hands and arms thoroughly with soap and water.

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